

IUPAC name and SMILES for 1-Pentadecene

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Compound of Interest

Compound Name: 1-Pentadecene

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An In-Depth Technical Guide to **1-Pentadecene**: Properties, Synthesis, and Applications

Introduction

1-Pentadecene is a long-chain alpha-olefin (α -olefin), a class of organic compounds characterized by a terminal double bond. This structural feature imparts specific reactivity, making it a valuable intermediate in organic synthesis and a subject of interest in various biological contexts. As an unbranched hydrocarbon with fifteen carbon atoms, its physicochemical properties are dictated by its long aliphatic chain, while its chemical behavior is dominated by the reactivity of the C1-C2 double bond.^{[1][2]} This guide provides a comprehensive technical overview for researchers and drug development professionals, detailing its chemical identity, properties, synthesis, applications, and handling protocols, grounded in authoritative scientific data.

Part 1: Chemical Identity and Molecular Structure

Accurate identification is the cornerstone of chemical research. **1-Pentadecene** is systematically identified through a combination of nomenclature, registry numbers, and structural notations. The International Union of Pure and Applied Chemistry (IUPAC) name is pentadec-1-ene.^{[3][4][5]}

The structure is unambiguously represented by the Simplified Molecular-Input Line-Entry System (SMILES) string, which encodes the molecular graph into a linear text format. This notation is crucial for cheminformatics and database searches.

Table 1: Core Identifiers for **1-Pentadecene**

Identifier	Value	Source(s)
IUPAC Name	pentadec-1-ene	[3] [4] [5] [6]
Synonyms	Pentadecene,1-	[6] [7]
CAS Number	13360-61-7	[1] [3]
Molecular Formula	C ₁₅ H ₃₀	[2] [3] [4]
SMILES String	CCCCCCCCCCCCC=C	[3] [8]

| InChI Key | P_JLHTVIBELQURV-UHFFFAOYSA-N [\[4\]](#)[\[6\]](#) |

The molecular structure, defined by a fourteen-carbon saturated chain attached to a terminal vinyl group, is visualized below.

Caption: 2D structure of **1-Pentadecene** (pentadec-1-ene).

Part 2: Physicochemical Properties

The physical properties of **1-Pentadecene** are characteristic of a long-chain hydrocarbon, existing as a liquid at room temperature with low volatility and poor water solubility.[\[1\]](#) These properties are critical for determining appropriate solvents, reaction conditions, and storage requirements.

Table 2: Key Physicochemical Data for **1-Pentadecene**

Property	Value	Conditions	Source(s)
Molecular Weight	210.40 g/mol	-	[2][9]
Appearance	Clear, colorless to light yellow liquid	Ambient	[1][4][10]
Melting Point	-4 °C (24.8 °F)	-	[5][11]
Boiling Point	268-269 °C (514-516 °F)	760 mmHg	[1][11]
Density	0.775 g/mL	25 °C	[1][12]
Flash Point	110 - 112 °C (230 - 234 °F)	Closed Cup	[5][13]
Water Solubility	Not miscible or difficult to mix	25 °C	[1]

| Refractive Index (n_D) | 1.439 | 20 °C |[1] |

The long, nonpolar alkyl chain governs its solubility, making it miscible with many organic solvents like ethers and hydrocarbons but virtually insoluble in water.[1] Its high boiling point and flash point indicate that it is a combustible liquid but not highly flammable under standard conditions.[12]

Part 3: Spectroscopic Profile

Structural elucidation and purity assessment of **1-Pentadecene** rely on standard spectroscopic techniques.

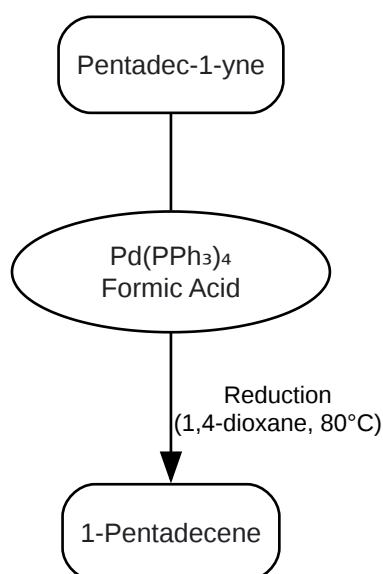
- ¹H NMR Spectroscopy:** The proton NMR spectrum is characterized by distinct signals corresponding to the terminal vinyl protons, which typically appear in the 4.9-5.8 ppm range. A complex multiplet around 2.0 ppm arises from the allylic protons on C3. The majority of the signal intensity is found in a large multiplet around 1.2-1.4 ppm, corresponding to the many methylene (-CH₂) groups of the long alkyl chain, with a terminal methyl (-CH₃) group signal appearing as a triplet around 0.9 ppm.[2]

- ¹³C NMR Spectroscopy: The carbon NMR spectrum confirms the presence of the double bond with two signals in the olefinic region, typically around 114 ppm (for C1, =CH₂) and 139 ppm (for C2, =CH). The remaining thirteen signals appear in the aliphatic region (14-34 ppm).[2]
- Infrared (IR) Spectroscopy: The IR spectrum displays characteristic C-H stretching vibrations for both sp² (alkene) and sp³ (alkane) hybridized carbons, typically above and below 3000 cm⁻¹, respectively. Key functional group absorptions include a C=C stretch around 1640 cm⁻¹ and out-of-plane C-H bending vibrations for the vinyl group around 910 and 990 cm⁻¹. [6]

Part 4: Synthesis and Reactivity

Synthetic Pathway

A common laboratory-scale synthesis of alpha-olefins like **1-Pentadecene** involves the selective reduction of the corresponding terminal alkyne. For instance, pentadec-1-yne can be reduced to **1-Pentadecene**. While various reagents can achieve this, a semi-reduction is necessary to avoid complete saturation to the alkane (pentadecane). One documented method involves a two-stage process using a palladium catalyst.[9]



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Caption: A representative synthesis of **1-Pentadecene** from pentadec-1-yne.

Core Reactivity

The chemical utility of **1-Pentadecene** stems from the reactivity of its terminal double bond. This electron-rich site is susceptible to a variety of reactions, including:

- **Electrophilic Addition:** Reacts with halogens, hydrogen halides, and water (under acidic conditions) according to Markovnikov's rule.
- **Polymerization:** Can serve as a monomer or co-monomer in polymerization reactions, particularly with Ziegler-Natta or metallocene catalysts, to produce polyolefins with specific side-chain lengths.
- **Metathesis:** Participates in olefin metathesis reactions, enabling the formation of new carbon-carbon double bonds.
- **Hydroformylation:** The addition of carbon monoxide and hydrogen across the double bond to form aldehydes.

Part 5: Applications and Biological Relevance

1-Pentadecene's applications are diverse, spanning chemical manufacturing and biological research.

- **Chemical Intermediate:** It serves as a precursor in the synthesis of a wide range of specialty chemicals. The terminal double bond can be functionalized to produce fatty acids, alcohols, amines, and epoxides, which are used in the manufacturing of detergents, plasticizers, and lubricants.^[12]
- **Semiochemical:** In the field of chemical ecology, **1-Pentadecene** is recognized as a semiochemical—a chemical messenger. It is a known aggregation pheromone component for several species of flour beetles (genus *Tribolium*), influencing their social behavior.^{[1][14]}
- **Natural Occurrence and Metabolism:** **1-Pentadecene** is found in nature as a component of the volatile oils of various plants, including burdock root, safflower, and watermelon.^[14] It is also reported as a mammalian metabolite, indicating its presence in biological systems.^[2]

- Research Standard: Due to its well-defined structure and properties, high-purity **1-Pentadecene** is used as a standard material for gas chromatography (GC) to calibrate instruments and identify components in complex hydrocarbon mixtures.[\[15\]](#)

Part 6: Safety and Handling

Hazard Identification

The hazard classification of **1-Pentadecene** is not uniform across all databases. While some safety data sheets (SDS) classify it as not hazardous, others note potential risks.[\[11\]](#)[\[12\]](#) The Globally Harmonized System (GHS) classifications from some sources include:

- Aspiration Hazard (H304): May be fatal if swallowed and enters airways.[\[2\]](#)
- Skin Irritation (H315): Causes skin irritation.[\[2\]](#)
- Eye Irritation (H319): Causes serious eye irritation.[\[2\]](#)

It is a combustible liquid with a relatively high flash point.[\[13\]](#) Vapors can form explosive mixtures with air upon intense heating.[\[12\]](#)

Recommended Protocols

- Handling: Work in a well-ventilated area or under a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses with side-shields or goggles, nitrile gloves, and a lab coat.[\[13\]](#) Avoid inhalation of vapor and contact with skin and eyes.[\[13\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from strong oxidizing agents and sources of ignition.[\[12\]](#) It is classified as a Storage Class 10 combustible liquid.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow it to enter drains or waterways.

Conclusion

1-Pentadecene is a foundational chemical with a well-defined identity and a versatile reactivity profile centered on its terminal double bond. Its significance extends from a building block in industrial synthesis to a signaling molecule in biological ecosystems. A thorough understanding of its physicochemical properties, spectroscopic signatures, and safety protocols, as outlined in this guide, is essential for its effective and safe utilization in research and development.

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